

# A Comprehensive Technical Guide to the Solubility of 2-MethylNonane in Organic Solvents

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## Compound of Interest

Compound Name: 2-MethylNonane

Cat. No.: B3428614

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **2-methylNonane**, a branched-chain alkane. While specific quantitative solubility data for **2-methylNonane** in a broad range of organic solvents is not extensively available in public literature, this document outlines the theoretical principles governing its solubility, presents available physical property data for **2-methylNonane** and its isomers, and offers a comprehensive, adaptable experimental protocol for the precise determination of its solubility.

## Introduction to 2-MethylNonane and its Solubility Profile

**2-MethylNonane** (also known as isodecane) is a colorless liquid hydrocarbon with the chemical formula  $C_{10}H_{22}$ .<sup>[1]</sup> As a branched-chain alkane, its molecular structure is predominantly non-polar. This fundamental characteristic is the primary determinant of its solubility behavior in various organic solvents, governed by the principle of "like dissolves like."<sup>[2]</sup> Consequently, **2-methylNonane** is readily soluble in non-polar solvents such as hexane and benzene, while exhibiting low solubility in polar solvents like water.<sup>[1][2]</sup>

Understanding the solubility of **2-methylNonane** is critical in various applications, including its use as a solvent, a component in fuels, and in organic synthesis. For drug development

professionals, comprehending the solubility of alkane-like moieties is essential for predicting the behavior of non-polar segments of drug molecules.

## Physicochemical Properties of 2-Methylnonane and Isomers

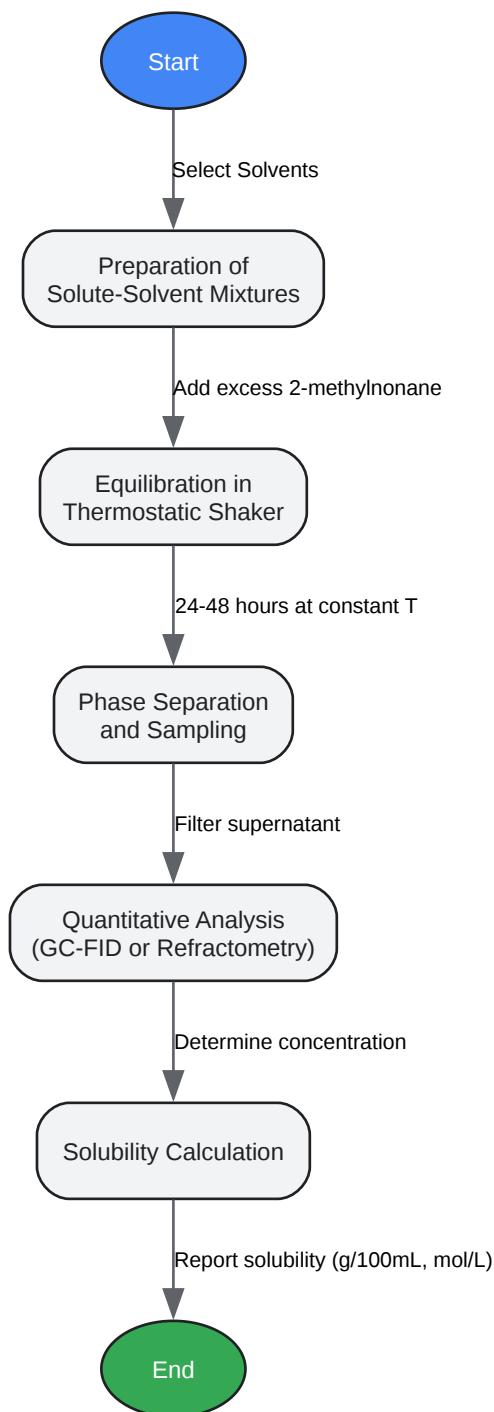
Quantitative solubility data for **2-methylnonane** is sparse. However, examining the physical properties of **2-methylnonane** and its isomers, 3-methylnonane and 4-methylnonane, can provide insights into their behavior in different solvents.

Property	2-Methylnonane	3-Methylnonane	4-Methylnonane
CAS Number	871-83-0	5911-04-6	17301-94-9
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	C <sub>10</sub> H <sub>22</sub>	C <sub>10</sub> H <sub>22</sub>
Molecular Weight	142.28 g/mol	142.29 g/mol	142.28 g/mol
Boiling Point	166-169 °C	151.6 °C	163-166 °C
Density	0.726 g/mL at 20 °C	0.7195 g/cm <sup>3</sup>	0.73 g/mL at 20 °C
Solubility in Water	Insoluble	Negligible	-
General Organic Solubility	Soluble in Chloroform, Ether, Benzene	Soluble in nonpolar solvents (e.g., hexane, benzene)	Soluble in Ether, Benzene, Chloroform

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Theoretical Framework of Solubility

The solubility of a solute in a solvent is a thermodynamic equilibrium process. For a liquid solute like **2-methylnonane** in a liquid solvent, the process is one of mutual dissolution until saturation is reached. The primary intermolecular forces at play for alkanes are London dispersion forces.



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Email: [info@benchchem.com](mailto:info@benchchem.com)